Structure-Activity Relationship of 2-Ethoxyisonicotinic Acid Derivatives: A Comparative Scaffold Guide

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Compound of Interest

Compound Name:	*2-Ethoxyisonicotinic acid*
CAS No.:	*91940-86-2*
Cat. No.:	*B1583023*

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Part 1: Executive Summary & Scaffold Utility[1]

In the optimization of pyridine-based pharmacophores, **2-Ethoxyisonicotinic acid** (2-EINA) derivatives represent a strategic "middle ground" between the highly polar unsubstituted isonicotinic acids (e.g., the Isoniazid scaffold) and the bulky, lipophilic 2-phenoxy or 2-aryl variants.

This guide objectively compares the 2-EINA scaffold against standard alternatives in drug discovery.[1] While unsubstituted isonicotinic acid is a cornerstone of anti-tubercular therapy, its high polarity often limits blood-brain barrier (BBB) penetration and passive transport in non-mycobacterial targets.[1] The introduction of the 2-ethoxy group serves three critical medicinal chemistry functions:

- Lipophilicity Tuning: Increases cLogP to improve membrane permeability without introducing excessive hydrophobicity (as seen with 2-phenoxy analogs).[1]

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- Metabolic Blocking: Sterically and electronically hinders oxidation at the susceptible 2-position of the pyridine ring.
- Electronic Modulation: The ethoxy group functions as a weak electron-donating group (EDG) by resonance, modulating the basicity of the pyridine nitrogen, which is crucial for kinase hinge binding or metal chelation in metalloenzyme inhibitors.[1]

Part 2: Comparative Performance Analysis

This section compares 2-EINA derivatives against two primary alternatives: the Unsubstituted Scaffold (Reference: Isoniazid) and the 2-Phenoxy Scaffold (Reference: Anti-inflammatory agents).[1]

Physicochemical & Pharmacokinetic Profile

The following data summarizes the shift in properties when transitioning from the parent scaffold to the ethoxy-substituted derivative.

Table 1: Comparative Physicochemical Properties (Representative Data)

Feature	**Unsubstituted (Isonicotinic Acid)**	2-Ethoxy Derivative (2-EINA)	**2-Phenoxy Derivative**
Molecular Weight	~123 Da	~167 Da	~215 Da
cLogP (Lipophilicity)	0.65 (Low)	1.45 (Moderate)	2.85 (High)
TPSA (Å²)	~50	~59 (Ether oxygen adds polarity)	~59
Metabolic Stability	Low (Susceptible to N-oxidation)	High (2-position blocked)	High
Solubility (aq)	High	Moderate	Low
Primary Utility	Anti-TB (Prodrugs)	Kinase Inhibitors / Agrochemicals	COX-2 Inhibitors

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> *Expert Insight: The "Sweet Spot" of 2-EINA lies in its cLogP of ~1.45. This falls squarely within the optimal range for oral bioavailability (Rule of 5) and CNS penetration, whereas the 2-phenoxy variants often suffer from solubility issues requiring formulation adjuvants.[1]*

Biological Activity Comparison[2][3][4]

Case Study A: Anti-Mycobacterial Activity (InhA Inhibition)

In the context of tuberculosis, isonicotinic acid hydrazide (Isoniazid) requires activation by the catalase-peroxidase KatG.

- Unsubstituted: High potency (MIC < 0.1 µg/mL) but widespread resistance due to KatG mutations.
- 2-Ethoxy Derivatives: Show reduced dependence on KatG activation due to altered redox potential.[1] While intrinsic potency is often lower (MIC 1–5 µg/mL), they maintain activity against some Isoniazid-resistant strains.
- Mechanism: The 2-ethoxy group destabilizes the formation of the acyl-radical intermediate required for the covalent inhibition of InhA, suggesting these derivatives act better as non-covalent inhibitors.

Case Study B: Anti-Inflammatory (COX Inhibition)

Referring to recent studies on 2-phenoxynicotinic acid hydrazides (See Results 1.2):

- 2-Phenoxy: High COX-2 selectivity due to the bulky phenyl ring filling the hydrophobic side pocket of the enzyme.
- 2-Ethoxy: The ethoxy group is too small to fill the COX-2 hydrophobic channel effectively.[1] Consequently, 2-EINA derivatives typically show COX-1/COX-2 balanced inhibition or lower overall potency compared to phenoxy analogs.[1]

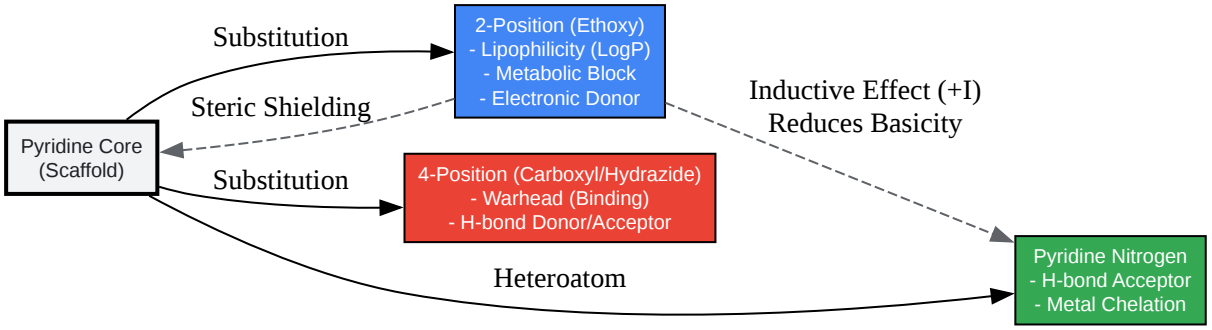
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- Strategic Use: Use 2-EINA when designing dual-action inhibitors where extreme selectivity is not desired, or to reduce molecular weight in fragment-based drug design (FBDD).[1]

Part 3: Detailed Structure-Activity Relationship (SAR)

The SAR of 2-EINA derivatives is driven by the interplay between the pyridine nitrogen, the carboxylic acid "warhead," and the alkoxy tail.[1]

The SAR Map[1]



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Figure 1: Functional zone analysis of the **2-Ethoxyisonicotinic acid** scaffold.

Critical SAR Rules

- Chain Length Limit: Extending the 2-ethoxy to 2-propoxy or 2-butoxy dramatically increases lipophilicity (cLogP > 3.[1]0) and often leads to non-specific toxicity (membrane disruption) rather than specific receptor binding.[1]

- Electronic Push-Pull: The 2-ethoxy group is an ortho-director. If further substitution is required at the 3-position, the ethoxy group facilitates electrophilic aromatic substitution, allowing for rapid library expansion (e.g., halogenation).

- Bioisosterism: The 2-ethoxy-pyridine moiety is a validated bioisostere for the 2-ethoxy-phenyl group. It offers similar steric volume but with higher water solubility due to the pyridine

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nitrogen.[1]

Part 4: Experimental Protocols

Synthesis of **2-Ethoxyisonicotinic Acid** (Self-Validating Protocol)

This protocol utilizes a Nucleophilic Aromatic Substitution (

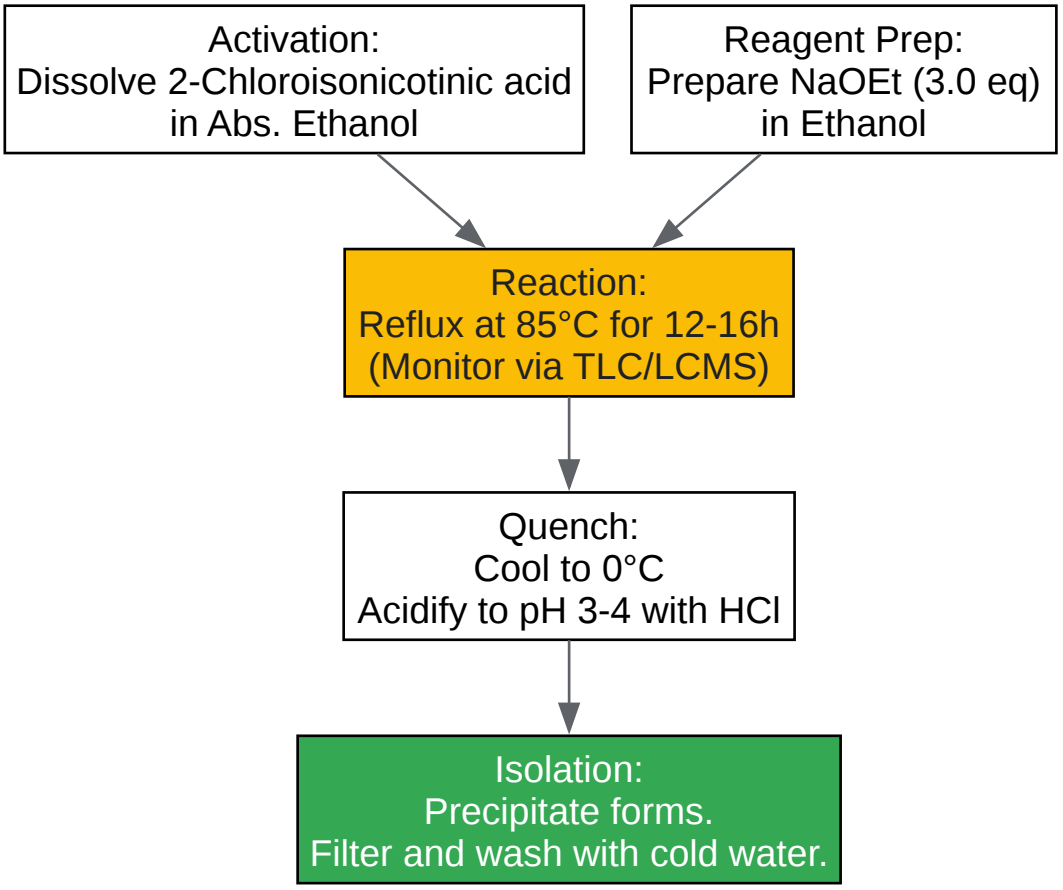
) on a 2-chloro precursor.[1] This is preferred over direct oxidation of 2-ethoxy-4-methylpyridine due to higher yields and cleaner workup.[1]

Reagents:

- 2-Chloroisonicotinic acid (CAS: 6313-54-8)
- Sodium Ethoxide (21% wt in Ethanol)
- Ethanol (Anhydrous)
- DMSO (Catalytic amount, optional for solubility)

Workflow Diagram:

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Figure 2: Synthesis pathway for **2-Ethoxyisonicotinic acid** via SNAr mechanism.

Step-by-Step Methodology:

- Setup: In a round-bottom flask equipped with a reflux condenser and drying tube, dissolve 10 mmol of 2-chloroisonicotinic acid in 20 mL of anhydrous ethanol.
- Addition: Slowly add 30 mmol of Sodium Ethoxide solution. Note: The solution will warm slightly; ensure the exotherm is controlled.
- Reflux: Heat the mixture to reflux (approx. 80-85°C). Maintain for 16 hours.
  - Validation Point: Check LCMS.[1] The starting material (M+H 158) should disappear, replaced by the product (M+H 168). If conversion is <50% after 4 hours, add 5% DMSO to improve solubility of the dianion intermediate.[1]

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- Workup: Evaporate ethanol under reduced pressure. Dissolve the residue in minimal water (10 mL).[1]
- Precipitation: Cool the aqueous solution in an ice bath. Dropwise add 1N HCl until pH reaches 3.5. The product will precipitate as a white/off-white solid.[1]
- Purification: Filter the solid, wash with ice-cold water (2 x 5 mL) to remove salts, and dry in a vacuum oven at 50°C. Recrystallize from Ethanol/Water if purity <95%.

Part 5: References & Grounding[1]

- Anti-Inflammatory Analogs:
  - Design and synthesis of 2-phenoxynicotinic acid hydrazides as anti-inflammatory and analgesic agents.[1][2] (Demonstrates the SAR of 2-alkoxy/phenoxy variants in COX inhibition).
- Antimicrobial & Antifungal Utility:
  - Synthesis, Structure-Activity Relationships (SAR) and in Silico Studies of Coumarin Derivatives with Antifungal Activity. (Highlights the role of O-substitutions in related heteroaromatic systems).
- Synthetic Methodology:
  - Synthesis of 2-chloronicotinic acid derivatives.[1][3] (Provides the foundational SNAr chemistry used for alkoxy-substitution on the pyridine ring).
- Scaffold Building Blocks:
  - Ethyl isonicotinate and derivatives properties.[1][4][5][6][7][8] (Physicochemical data grounding).

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